

An In-depth Technical Guide to Bis(4-aminophenyl) terephthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(4-aminophenyl) terephthalate*

Cat. No.: *B599948*

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CAS Number: 16926-73-1

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(4-aminophenyl) terephthalate, identified by CAS number 16926-73-1, is a highly functional aromatic diamine monomer. Its rigid, aromatic structure, combined with reactive terminal amino groups and processability-enhancing ester linkages, makes it a valuable building block in the synthesis of high-performance polymers.^[1] This guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis and polymerization protocols, key applications, and safety information. The content is structured to serve as a technical resource for professionals in materials science, polymer chemistry, and related research and development fields.

Chemical Identity and Properties

Bis(4-aminophenyl) terephthalate, also known as Terephthalic Acid Bis(4-aminophenyl) Ester or BPTP, is a symmetric aromatic compound containing two aminophenyl groups linked to a central terephthalate core.^{[2][3]} This unique structure provides a combination of rigidity and reactivity.^[1]

The fundamental properties of **Bis(4-aminophenyl) terephthalate** are summarized in the table below, compiled from various chemical suppliers and databases.

Property	Value	Reference(s)
CAS Number	16926-73-1	[2][4]
Molecular Formula	C ₂₀ H ₁₆ N ₂ O ₄	[2][5]
Molecular Weight	348.36 g/mol	[2][5]
Synonyms	Terephthalic Acid Bis(4-aminophenyl) Ester; BPTP	[2][3][4]
Appearance	White to Green to Brown powder or crystal	[2][3][4]
Melting Point	224 °C (decomposes)	[4]
Boiling Point	608.6 ± 50.0 °C at 760 mmHg (Predicted)	[5]
Purity	Typically >97% or >98.0% (HPLC)	[2][3]
Storage Conditions	Room temperature, store under inert gas, air sensitive, recommended cool and dark place (<15°C)	
InChI Key	CFTXGNJIXHFHTH-UHFFFAOYSA-N	

Bis(4-aminophenyl) terephthalate is classified as a hazardous substance. Proper personal protective equipment (PPE), including gloves and eye/face protection, should be worn during handling.[6] Work should be conducted in a well-ventilated area to avoid inhalation of dust.[6]

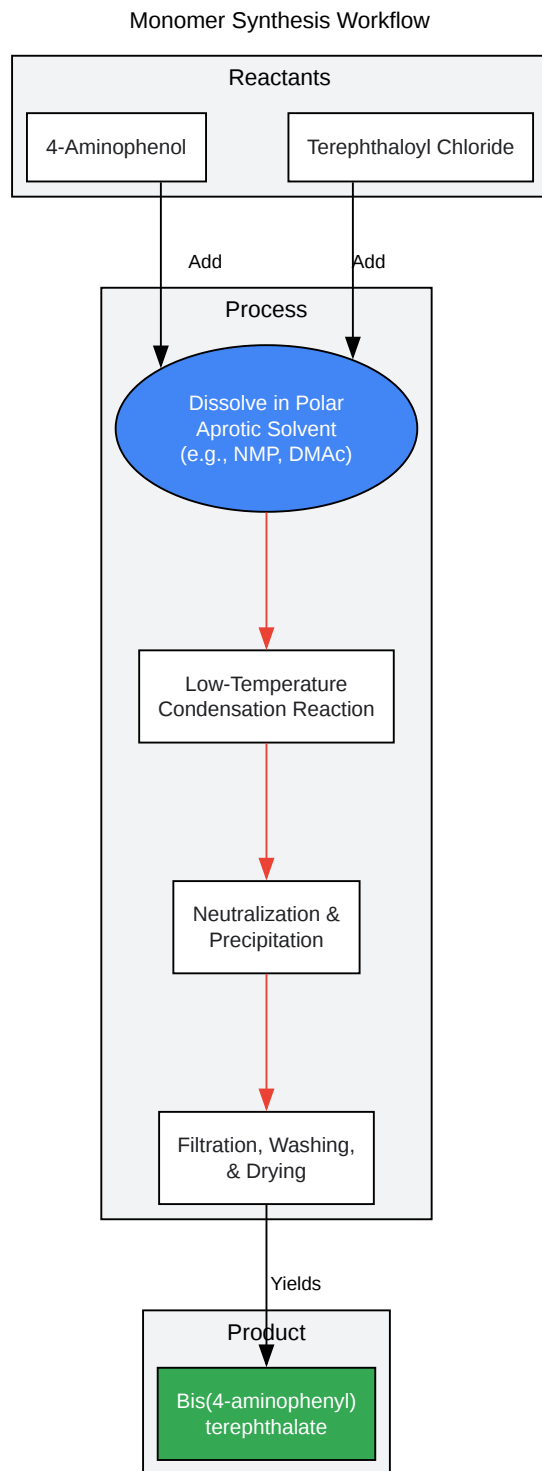
Hazard Statement	Description
H315	Causes skin irritation[6]
H319	Causes serious eye irritation[6]
H335	May cause respiratory irritation
H302	Harmful if swallowed
Signal Word	Warning[6]

Synthesis and Polymerization Workflows

The primary utility of **Bis(4-aminophenyl) terephthalate** is as a monomer. Its synthesis from common precursors and its subsequent polymerization are key processes for its application.

The monomer is typically synthesized via a condensation reaction between 4-aminophenol and a terephthalic acid derivative, most commonly terephthaloyl chloride, due to its high reactivity.

[1] This reaction is generally performed in a polar aprotic solvent.



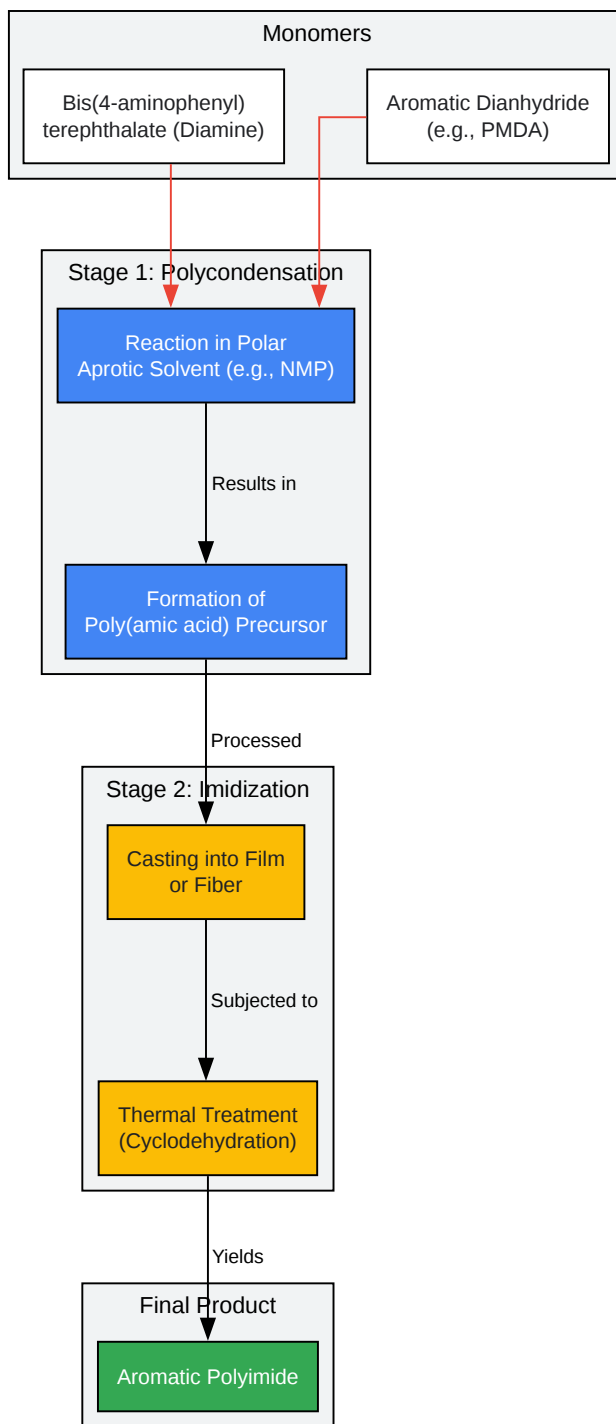
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Caption: Synthesis of **Bis(4-aminophenyl) terephthalate**.

The terminal amino groups of **Bis(4-aminophenyl) terephthalate** serve as reactive sites for polymerization.^[1] It is a key component in producing aromatic polyamides (aramids) and polyimides, known for their exceptional thermal and mechanical properties.^{[1][7][8]}

The synthesis of polyimides is a common application and typically follows a two-step process involving the creation of a poly(amic acid) precursor, which is then converted to the final polyimide via thermal imidization.^[1]

Two-Step Polyimide Synthesis Workflow

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- To cite this document: BenchChem. [An In-depth Technical Guide to Bis(4-aminophenyl) terephthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599948#bis-4-aminophenyl-terephthalate-cas-number-16926-73-1]

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